

# comparative study of Cu-Ti versus Ni-Ti shape memory alloys

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## Compound of Interest

Compound Name: Copper;titanium

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## A Comparative Analysis of Nickel-Titanium and Copper-Based Shape Memory Alloys

Shape memory alloys (SMAs) are a class of smart materials that exhibit the unique ability to return to a predetermined shape upon heating, a phenomenon known as the shape memory effect. They can also display remarkable elasticity, termed superelasticity, allowing for the recovery of large strains upon unloading. Among the various SMAs, Nickel-Titanium (Ni-Ti), commercially known as Nitinol, and copper-based alloys, such as Copper-Aluminum-Nickel (Cu-Al-Ni) and Copper-Zinc-Aluminum (Cu-Zn-Al), are the most prominent. This guide provides an objective comparison of the performance of these two families of SMAs, supported by experimental data, to assist researchers, scientists, and drug development professionals in selecting the appropriate material for their applications.

## Key Performance Characteristics

The choice between Ni-Ti and copper-based SMAs often depends on a trade-off between performance, cost, and biocompatibility. Ni-Ti alloys are renowned for their superior shape memory and superelastic properties, excellent corrosion resistance, and biocompatibility, making them the material of choice for many medical and aerospace applications.<sup>[1][2][3]</sup> Copper-based SMAs, on the other hand, are significantly less expensive and easier to manufacture, offering a viable alternative for applications where the stringent performance and biocompatibility of Ni-Ti are not critical.<sup>[1][2]</sup>

## Quantitative Data Comparison

The following tables summarize the key quantitative properties of Ni-Ti and common copper-based SMAs.

Table 1: General Properties

Property	Ni-Ti (Nitinol)	Cu-Al-Ni	Cu-Zn-Al
Density	~6.45 g/cm <sup>3</sup> <a href="#">[4]</a>	~7.1 g/cm <sup>3</sup>	7.60-7.65 g/cm <sup>3</sup> <a href="#">[5]</a>
Cost	High	Low	Low <a href="#">[1]</a> <a href="#">[2]</a>
Biocompatibility	Excellent	Poor	Poor
Corrosion Resistance	Excellent	Moderate	Poor

Table 2: Thermomechanical Properties

Property	Ni-Ti (Nitinol)	Cu-Al-Ni	Cu-Zn-Al
Transformation Temperature ( $A_f$ )	-20 to 110 °C <a href="#">[4]</a>	Up to 200 °C <a href="#">[6]</a>	-100 to 100 °C <a href="#">[5]</a>
Recoverable Strain	Up to 8% <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>	4-5%	~5% <a href="#">[5]</a>
Hysteresis (Temperature)	20-50 °C <a href="#">[4]</a>	10-20 °C	10-20 °C
Fatigue Life	Good	Fair to Poor	Fair to Poor

Table 3: Mechanical Properties

Property	Ni-Ti (Nitinol)	Cu-Al-Ni	Cu-Zn-Al
Tensile Strength (Austenite)	195–690 MPa[4]	500-800 MPa	400-600 MPa
Young's Modulus (Austenite)	75–83 GPa[4]	60-80 GPa	60-80 GPa
Young's Modulus (Martensite)	28–40 GPa[4]	20-40 GPa	20-40 GPa

## Experimental Protocols

Accurate characterization of SMAs is crucial for their successful application. The following are detailed methodologies for key experiments used to determine the properties listed above.

### Differential Scanning Calorimetry (DSC) for Transformation Temperatures

Objective: To determine the austenite start (As), austenite finish (Af), martensite start (Ms), and martensite finish (Mf) transformation temperatures.

Methodology:

- A small, representative sample of the alloy (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC furnace.
- The furnace is cooled to a temperature well below the expected Mf (e.g., -100 °C) at a controlled rate (e.g., 10 °C/min).
- The sample is then heated at the same controlled rate to a temperature well above the expected Af (e.g., 150 °C).
- The heat flow to the sample is measured as a function of temperature.

- The transformation temperatures are determined from the onset and peak of the endothermic and exothermic peaks on the heating and cooling curves, respectively. The procedure can have some uncertainty depending on the shape of the enthalpy peak and the chosen baseline.<sup>[7]</sup>

## Tensile Testing for Superelasticity and Mechanical Properties

Objective: To determine the upper plateau stress, lower plateau stress, residual strain, tensile strength, and elongation, in accordance with ASTM F2516.<sup>[8][9]</sup>

Methodology:

- A wire or dog-bone shaped specimen with a defined gauge length is prepared.
- The specimen is mounted in the grips of a universal testing machine equipped with an extensometer. Testing is performed at a constant temperature above the alloy's Af.<sup>[10][11]</sup>
- The specimen is loaded at a constant strain rate (e.g.,  $10^{-3} \text{ s}^{-1}$ ) to a predetermined strain (typically 6-8%).<sup>[8][11]</sup>
- The load is then removed at the same rate until the stress returns to near zero.
- The stress-strain curve is recorded during the loading and unloading cycle.
- The upper plateau stress is determined from the stress at a specific strain during loading (e.g., 3%), and the lower plateau stress is determined from the stress at a specific strain during unloading (e.g., 2.5%).<sup>[8]</sup>
- Residual strain is the strain remaining after the load is fully removed.
- The specimen is then loaded until fracture to determine the ultimate tensile strength and elongation.

## Bend and Free Recovery (BFR) for Shape Memory Effect

Objective: To determine the active austenite finish temperature (Active Af), which is the temperature at which the material fully recovers its original shape, in accordance with ASTM

F2082.[8]

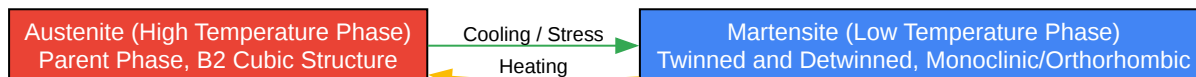
Methodology:

- A straight wire or strip of the SMA is cooled to a temperature below its  $M_f$ .
- The specimen is deformed around a mandrel to a specific strain.
- The deformed specimen is then heated in a controlled temperature bath or chamber.
- The change in the specimen's shape (e.g., the angle of recovery) is measured as a function of temperature.
- The Active  $A_f$  is the temperature at which the specimen returns to its original, straight shape.

[8]

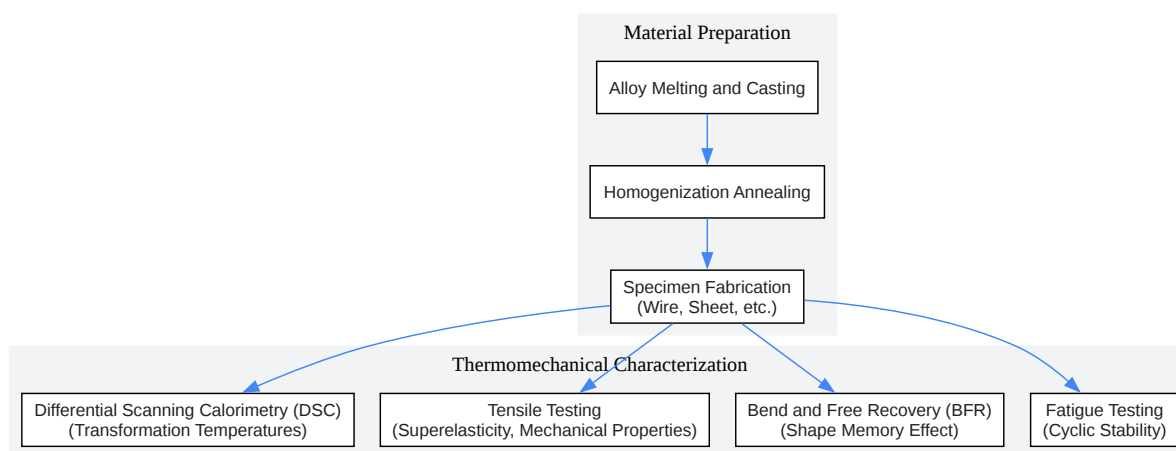
## Visualizing the Fundamentals

To better understand the behavior of these alloys, the following diagrams illustrate the underlying phase transformations and a typical experimental workflow.



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Phase transformation mechanism in SMAs.



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